

# 3-Methoxytangeretin CAS number and chemical identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methoxytangeretin

Cat. No.: B1649344

[Get Quote](#)

## An In-depth Technical Guide to 3-Methoxytangeretin

This technical guide provides a comprehensive overview of the chemical properties of **3-Methoxytangeretin**, tailored for researchers, scientists, and professionals in drug development.

### Chemical Identifiers and Properties

**3-Methoxytangeretin** is a polymethoxylated flavone, a type of flavonoid compound. It is characterized by the presence of multiple methoxy groups attached to the basic flavone structure. The following table summarizes its key chemical identifiers and properties.

Identifier Type	Value
CAS Number	34170-18-8[1]
IUPAC Name	3,5,6,7,8-pentamethoxy-2-(4-methoxyphenyl)chromen-4-one[1]
Molecular Formula	C21H22O8[1][2]
Molecular Weight	402.4 g/mol [1]
Canonical SMILES	<chem>COC1=CC=C(C=C1)C2=C(C(=O)C3=C(O2)C(=C(C(=C3OC)OC)OC)OC)OC</chem> [1]
InChI	InChI=1S/C21H22O8/c1-23-12-9-7-11(8-10-12)15-18(25-3)14(22)13-16(24-2)19(26-4)21(28-6)20(27-5)17(13)29-15/h7-10H,1-6H3[1][2]
InChIKey	OBIOZWXPDBWYHB-UHFFFAOYSA-N[1]

## Experimental Protocols

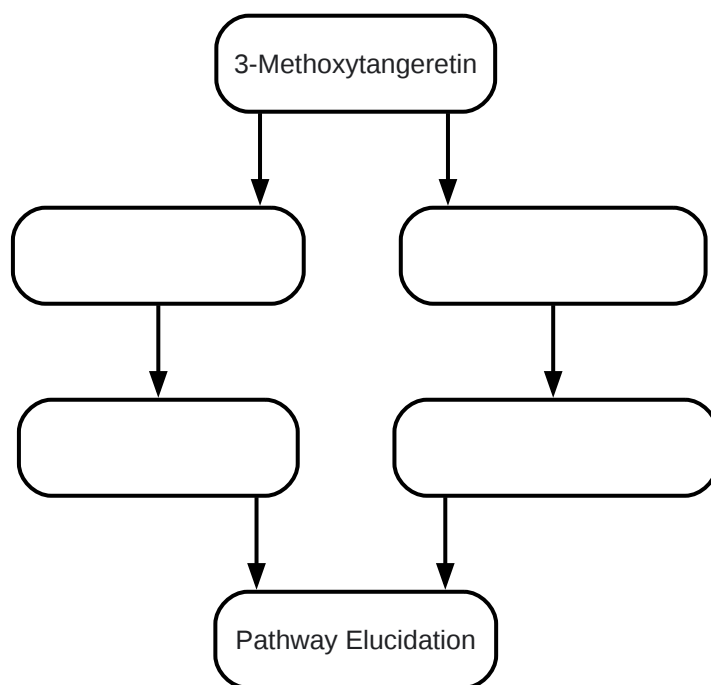
Detailed experimental protocols for the synthesis, isolation, or specific assays involving **3-Methoxytangeretin** are crucial for reproducible research. The following sections would typically detail these methodologies.

(At present, specific, detailed experimental protocols for **3-Methoxytangeretin** are not available in the provided search results. Further literature review would be required to populate this section.)

## Biological Activity and Signaling Pathways

**3-Methoxytangeretin**, like other flavonoids, is investigated for its potential biological activities. Understanding its mechanism of action often involves elucidating its role in cellular signaling pathways.

(Specific signaling pathways modulated by **3-Methoxytangeretin** are not detailed in the initial search results. A hypothetical workflow for investigating such a pathway is presented below.)



[Click to download full resolution via product page](#)

Caption: A generalized workflow for assessing the inhibitory effect of **3-Methoxytangeretin** on a target kinase and its downstream signaling pathway.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Methoxytangeretin | C<sub>21</sub>H<sub>22</sub>O<sub>8</sub> | CID 11741814 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 3-methoxytangeretin (C<sub>21</sub>H<sub>22</sub>O<sub>8</sub>) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [3-Methoxytangeretin CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1649344#3-methoxytangeretin-cas-number-and-chemical-identifiers]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)